

Technical Guide on Anticancer Agent 217: PubChem CID 171714305

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Compound of Interest

Compound Name: Anticancer agent 217

Cat. No.: B12367272

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A comprehensive analysis of the available data on the potential anticancer agent identified by PubChem Compound Identifier (CID) 171714305 is currently unavailable. Initial searches for this specific identifier in the PubChem database and broader scientific literature have not yielded a corresponding chemical entity.

This technical guide is intended for researchers, scientists, and drug development professionals. However, without a valid PubChem CID, it is not possible to retrieve the necessary chemical, biological, and experimental data to fulfill the core requirements of an in-depth analysis.

The PubChem database is a public repository of information on chemical substances and their biological activities, maintained by the National Center for Biotechnology Information (NCBI), a division of the National Library of Medicine at the U.S. National Institutes of Health. Each compound in the database is assigned a unique PubChem CID, which serves as a stable and direct identifier for that specific chemical structure.

The inability to locate data associated with PubChem CID 171714305 suggests one of the following possibilities:

- The provided PubChem CID is incorrect. There may be a typographical error in the identifier.
- The compound has not been deposited into the PubChem database. While PubChem is a vast repository, it is not exhaustive of all known chemical compounds.

- The compound was previously in the database but has since been removed or superseded. This is a less common scenario.

To proceed with a comprehensive analysis of a potential anticancer agent, a valid and existing PubChem CID is the critical starting point. Once a correct identifier is provided, a thorough investigation can be conducted to gather and present the following types of information, as originally requested:

- **Compound Identification:** Including IUPAC name, synonyms, molecular formula, and structure.
- **Physicochemical Properties:** Such as molecular weight, logP, and hydrogen bond donor/acceptor counts.
- **Bioactivity Data:** Summarizing any reported anticancer activity, such as IC50 or GI50 values against various cancer cell lines. This data would be presented in structured tables for clear comparison.
- **Mechanism of Action:** Detailing the known or proposed mechanisms by which the compound exerts its anticancer effects. This could involve the inhibition of specific enzymes, modulation of signaling pathways, or induction of apoptosis.
- **Experimental Protocols:** Providing detailed methodologies for key experiments that have been conducted to evaluate the compound's efficacy and mechanism of action.
- **Signaling Pathway and Workflow Visualizations:** Creating diagrams using Graphviz (DOT language) to illustrate relevant signaling pathways, experimental workflows, or logical relationships based on the available data.

Recommendation for Further Action:

Researchers, scientists, and drug development professionals who are interested in a specific anticancer agent are strongly encouraged to verify the PubChem CID. If the intended compound is known by other identifiers, such as a common name, trade name, or CAS registry number, these can be used to search the PubChem database and identify the correct CID.

Upon successful identification of the compound and its associated data, a comprehensive technical guide can be developed to support ongoing research and development efforts in the field of oncology.

- To cite this document: BenchChem. [Technical Guide on Anticancer Agent 217: PubChem CID 171714305]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12367272#anticancer-agent-217-pubchem-cid-171714305-data\]](https://www.benchchem.com/product/b12367272#anticancer-agent-217-pubchem-cid-171714305-data)

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